Technical Guide: Physicochemical Profiling of 1H-Indazole-7-Carbothioamide[1]

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Compound of Interest

Compound Name:	*1H-indazole-7-carbothioamide*
Cat. No.:	*B11911360*

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Executive Summary

1H-indazole-7-carbothioamide represents a strategic scaffold in medicinal chemistry, combining the privileged indazole core with a thioamide bioisostere.[1] While 7-substituted indazoles are critical in the design of PARP inhibitors (e.g., Niraparib intermediates) and kinase inhibitors, the introduction of a carbothioamide group (

) at the 7-position introduces unique physicochemical alterations compared to its carboxamide counterpart.

This guide provides a comprehensive technical analysis of this molecule, focusing on its tautomeric stability, acid-base ionization profiles, and lipophilicity. It serves as a blueprint for researchers utilizing this moiety to modulate potency, solubility, and metabolic stability in drug discovery campaigns.

Structural Analysis & Tautomeric Dynamics

The Indazole Core

The indazole ring exists in a tautomeric equilibrium between the 1H- and 2H- forms.[2][3][4] For 7-substituted indazoles, this equilibrium is heavily influenced by the steric and electronic nature

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of the substituent at position 7 (peri-position to N1).

- Thermodynamic Stability: In the gas phase and non-polar solvents, the 1H-tautomer is generally more stable than the 2H-tautomer by approximately 2–4 kcal/mol.
- The "Peri" Effect: The 7-carbothioamide group is sterically bulky (Sulfur van der Waals radius: 1.80 Å vs. Oxygen: 1.52 Å).[1] This bulk creates a steric clash with the N1-H, potentially destabilizing the planar conformation or influencing the N1/N2 tautomeric preference to relieve strain.

Thioamide Resonance

The thioamide group exhibits significant resonance character (

), resulting in a rotation barrier around the C-N bond that is higher than that of amides.

- H-Bonding: The thioamide

  is a stronger hydrogen bond donor (HBD) than the amide counterpart due to the higher acidity of the protons. Conversely, the Sulfur atom is a weaker hydrogen bond acceptor (HBA) than Oxygen.

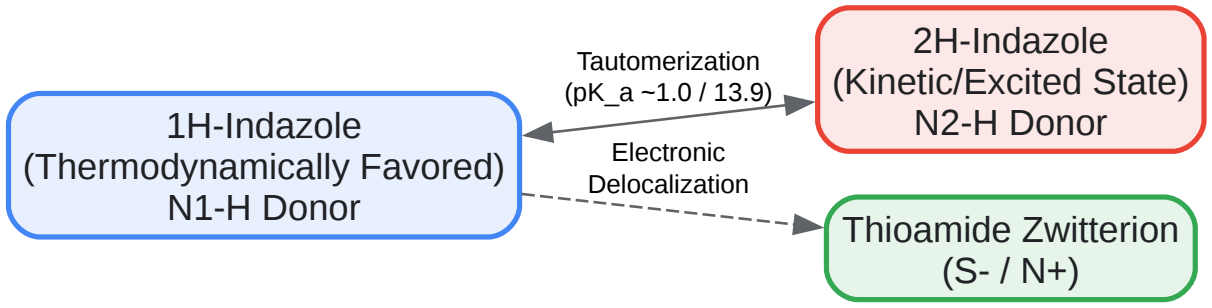

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Figure 1: Tautomeric equilibrium and electronic resonance contributors. The 1H-form predominates in neutral aqueous solution.

Physicochemical Properties Profile

The substitution of Oxygen with Sulfur (Amide

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Thioamide) drastically alters the physicochemical landscape.[5][6][7]

Acidity and Basicity (pKa)

The molecule possesses multiple ionizable centers.[1] Understanding these is crucial for formulation and ADME prediction.

Ionizable Group	Type	Approx.[1][2][3][8] pKa	Mechanistic Insight
Indazole N1-H	Acidic	13.5 – 13.8	Deprotonation yields the indazolate anion.[1][9] The 7-CSNH2 group is electron-withdrawing, likely lowering the pKa slightly relative to unsubstituted indazole (pKa 13.86).
Indazole N2	Basic	0.5 – 1.2	Protonation occurs at N2.[1] The electron-withdrawing 7-substituent reduces basicity compared to parent indazole (pKa 1.04).[1]
Thioamide	Acidic	12.0 – 13.0	Thioamides are significantly more acidic than amides (pKa ~23).[1] The protons can be deprotonated in strong base.[1]

Key Takeaway: At physiological pH (7.4), the molecule remains neutral. However, the increased acidity of the thioamide NH makes it a better H-bond donor in protein active sites.

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Lipophilicity (LogP/LogD)

Sulfur is less electronegative and more polarizable than Oxygen, leading to increased lipophilicity.

- LogP (Thioamide vs. Amide): Typically +0.5 to +1.0 log units.[1]
- Predicted LogP: If 1H-indazole-7-carboxamide has a LogP

  0.6 – 0.9, the **1H-indazole-7-carbothioamide** is expected to have a LogP

  1.4 – 1.8.[1]
- Solubility Implications: The increase in LogP often correlates with reduced aqueous solubility, but the enhanced solvation of the large, soft Sulfur atom can sometimes offset this in lipid-rich environments.

Experimental Characterization Guide

This section details the protocols to validate the identity and properties of the compound.

Synthesis Validation (Purity Check)

Before physicochemical profiling, ensure the thioamide has not hydrolyzed back to the amide (a common degradation pathway).

- HPLC Method: C18 Column, Gradient 5-95% ACN/Water (0.1% Formic Acid).[1]
  - Note: Thioamides absorb strongly in the UV region (often >260 nm) due to the

    transition of the C=S bond.
- IR Spectroscopy: Look for the disappearance of the Carbonyl band (1650–1690

) and appearance of the Thiocarbonyl band (1000–1200

  , often mixed with C-N modes).

Protocol: Potentiometric pKa Determination

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Use this method for precise determination of the Indazole N-H acidity.

- Preparation: Dissolve 2 mg of **1H-indazole-7-carbothioamide** in 10 mL of ionic strength-adjusted water (0.15 M KCl). Use a co-solvent (Methanol) if insoluble, then extrapolate to 0% organic.[1]
- Titration: Titrate with 0.1 M KOH (standardized) under inert atmosphere (

) to prevent carbonate formation.
- Data Analysis: Plot pH vs. Volume of Base. The inflection point corresponds to the pKa of the Indazole N-H.
  - Self-Validation: Perform a "blank" titration with solvent only.[1] The first derivative of the titration curve should yield a sharp peak.

Protocol: Shake-Flask LogP Measurement

The Gold Standard for lipophilicity.

- Phase Preparation: Pre-saturate 1-Octanol with Water, and Water with 1-Octanol for 24 hours.
- Dissolution: Dissolve the compound in the Octanol phase to a concentration of ~100

  .
- Equilibration: Mix equal volumes of drug-Octanol and pre-saturated Water. Shake for 4 hours at 25°C.
- Separation: Centrifuge to separate phases.
- Quantification: Analyze both phases via HPLC-UV.
  - Calculation:
  - Critical Control: Mass balance must be >95% to rule out precipitation or adsorption to glass.[1]

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Visualization of Experimental Workflow

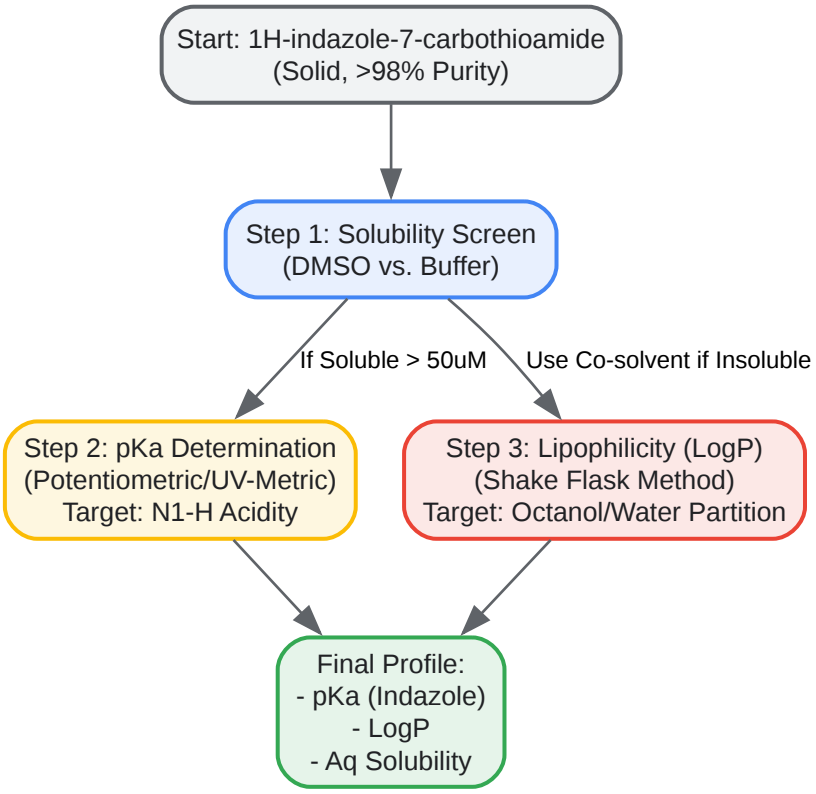

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Figure 2: Step-by-step characterization workflow for physicochemical profiling.

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